

Bis(4-Methyl-2-pentyl) Phthalate-d4 safety data sheet

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Compound of Interest

Compound Name: *Bis(4-Methyl-2-pentyl) Phthalate-d4*

Cat. No.: B569739

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Technical Guide: Bis(4-Methyl-2-pentyl) Phthalate-d4

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the available safety and technical data for **Bis(4-Methyl-2-pentyl) Phthalate-d4**. It is important to note that a complete Safety Data Sheet (SDS) specifically for the deuterated form was not publicly available at the time of this writing. The safety and toxicological information presented here is largely based on data for the non-deuterated form, Bis(4-Methyl-2-pentyl) Phthalate. While the toxicological properties are expected to be similar, this assumption should be considered when handling this compound. All laboratory work should be conducted under the guidance of a qualified professional and in accordance with institutional safety protocols.

Chemical and Physical Properties

Bis(4-Methyl-2-pentyl) Phthalate-d4 is the deuterium-labeled form of Bis(4-Methyl-2-pentyl) Phthalate, a member of the phthalate ester class of compounds. Phthalates are commonly used as plasticizers to increase the flexibility, durability, and longevity of plastics. The deuterated form is valuable in research settings, particularly in pharmacokinetic and metabolic studies, where it can be used as an internal standard for quantitative analysis.

Quantitative Data Summary:

Property	Bis(4-Methyl-2-pentyl) Phthalate-d4	Bis(4-Methyl-2-pentyl) Phthalate
CAS Number	1398066-13-1	146-50-9, 84-63-9
Molecular Formula	C ₂₀ H ₂₆ D ₄ O ₄	C ₂₀ H ₃₀ O ₄
Molecular Weight	338.47 g/mol	334.45 g/mol [1]
Appearance	Solid	Colorless liquid
Boiling Point	Not available	341.5 °C at 760 mmHg
Flash Point	Not available	180 °C
Density	Not available	1.01 g/cm ³

Safety and Hazard Information

The non-deuterated form, Bis(4-Methyl-2-pentyl) Phthalate, is classified as a reproductive toxicant. It is crucial to handle the deuterated form with the same level of caution.

GHS Hazard Classification (for non-deuterated form):[2]

Hazard Class	Category	Hazard Statement
Reproductive Toxicity	1B	H360: May damage fertility or the unborn child

Precautionary Statements:

Code	Statement
P201	Obtain special instructions before use.
P202	Do not handle until all safety precautions have been read and understood.
P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.
P308 + P313	IF exposed or concerned: Get medical advice/ attention.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Handling and Storage:

- **Handling:** Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat. Avoid inhalation of vapors and contact with skin and eyes.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials.

First Aid Measures:

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
Skin Contact	Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Disposal:

Dispose of this chemical and its container in accordance with local, regional, and national regulations. It is recommended to use a licensed chemical waste disposal company.

Toxicological Information and Endocrine Disruption

Phthalates, as a class of chemicals, are recognized as endocrine-disrupting chemicals (EDCs). They can interfere with the body's hormonal systems, potentially leading to adverse developmental, reproductive, neurological, and immune effects. The primary mechanisms of endocrine disruption by phthalates include anti-androgenic activity and inhibition of steroidogenesis.

Mechanism of Endocrine Disruption

The endocrine-disrupting effects of phthalates are primarily attributed to their ability to:

- **Antagonize Androgen Receptors:** Phthalates and their metabolites can bind to androgen receptors, blocking the action of natural androgens like testosterone. This can disrupt male reproductive development and function.
- **Inhibit Steroidogenesis:** Phthalates can interfere with the synthesis of steroid hormones, including testosterone, by down-regulating the expression of key enzymes in the steroidogenic pathway.

Signaling Pathway

The following diagram illustrates the general signaling pathway for endocrine disruption by phthalates, focusing on the inhibition of steroidogenesis.

Caption: General mechanism of endocrine disruption by phthalates.

Experimental Protocols

Detailed experimental protocols for toxicological or in vivo studies specifically using **Bis(4-Methyl-2-pentyl) Phthalate-d4** are not readily available in the public domain. However, general protocols for studying the endocrine-disrupting effects of phthalates can be adapted. The following provides a conceptual framework for such experiments.

In Vitro Steroidogenesis Assay

Objective: To assess the effect of **Bis(4-Methyl-2-pentyl) Phthalate-d4** on steroid hormone production.

Methodology:

- **Cell Culture:** Human adrenocortical carcinoma (H295R) cells are a commonly used model for studying steroidogenesis. Culture H295R cells in appropriate media supplemented with fetal bovine serum and antibiotics.
- **Treatment:** Plate cells in multi-well plates and allow them to adhere. Replace the medium with fresh medium containing various concentrations of **Bis(4-Methyl-2-pentyl) Phthalate-d4** (dissolved in a suitable solvent like DMSO) and a positive control (e.g., forskolin).
- **Incubation:** Incubate the cells for a specified period (e.g., 24-48 hours).

- **Hormone Quantification:** Collect the cell culture supernatant and quantify the levels of steroid hormones (e.g., testosterone, progesterone, estradiol) using methods such as ELISA or LC-MS/MS.
- **Data Analysis:** Compare the hormone levels in the treated groups to the vehicle control to determine the effect of the compound on steroidogenesis.

In Vivo Reproductive Toxicity Study (Conceptual)

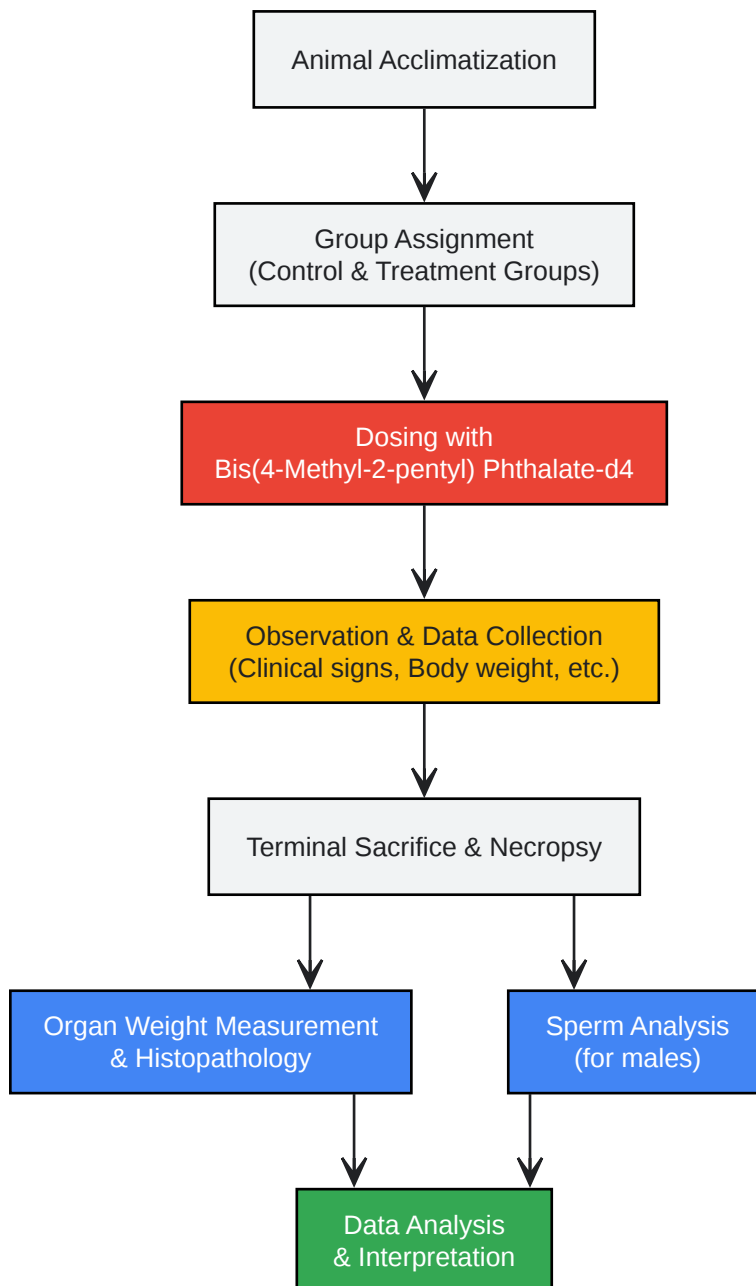
Objective: To evaluate the potential reproductive toxicity of **Bis(4-Methyl-2-pentyl) Phthalate-d4** in a rodent model.

Methodology:

- **Animal Model:** Use a suitable rodent model, such as Sprague-Dawley rats.
- **Dosing:** Administer **Bis(4-Methyl-2-pentyl) Phthalate-d4** via an appropriate route (e.g., oral gavage) to different groups of animals at various dose levels for a specified duration (e.g., during critical windows of development).
- **Parameters to be Monitored:**
 - **Males:** Anogenital distance in pups, testicular weight, sperm count and motility, and histopathological examination of reproductive organs.
 - **Females:** Estrous cyclicity, fertility rates, and histopathological examination of reproductive organs.
- **Data Analysis:** Analyze the collected data for statistically significant differences between the treated and control groups.

Workflow for a Conceptual In Vivo Study:

Conceptual Workflow for In Vivo Reproductive Toxicity Study

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Caption: Conceptual workflow for an in vivo reproductive toxicity study.

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References

- 1. [accustandard.com](https://www.accustandard.com) [[accustandard.com](https://www.accustandard.com)]
- 2. Bis(4-methyl-2-pentyl) phthalate | C₂₀H₃₀O₄ | CID 14475857 - PubChem [pubchem.ncbi.nlm.nih.gov]
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